

Proper Disposal Procedures for 1-(2-Chloroethyl)-2-methoxybenzene

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Compound of Interest

Compound Name: 1-(2-Chloroethyl)-2-methoxybenzene

CAS No.: 35144-25-3

Cat. No.: B2444917

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Executive Summary

Immediate Action Required: **1-(2-Chloroethyl)-2-methoxybenzene** (CAS: 19562-57-5) is a halogenated alkylating agent.^{[1][2]} It must NEVER be disposed of down the drain or in municipal trash.^[2]

Disposal Classification: Halogenated Organic Waste.^[2] All waste streams containing this compound must be segregated from non-halogenated solvents to prevent the formation of hazardous byproducts during incineration and to comply with environmental regulations (RCRA).^[2]

Chemical Profile & Hazard Assessment

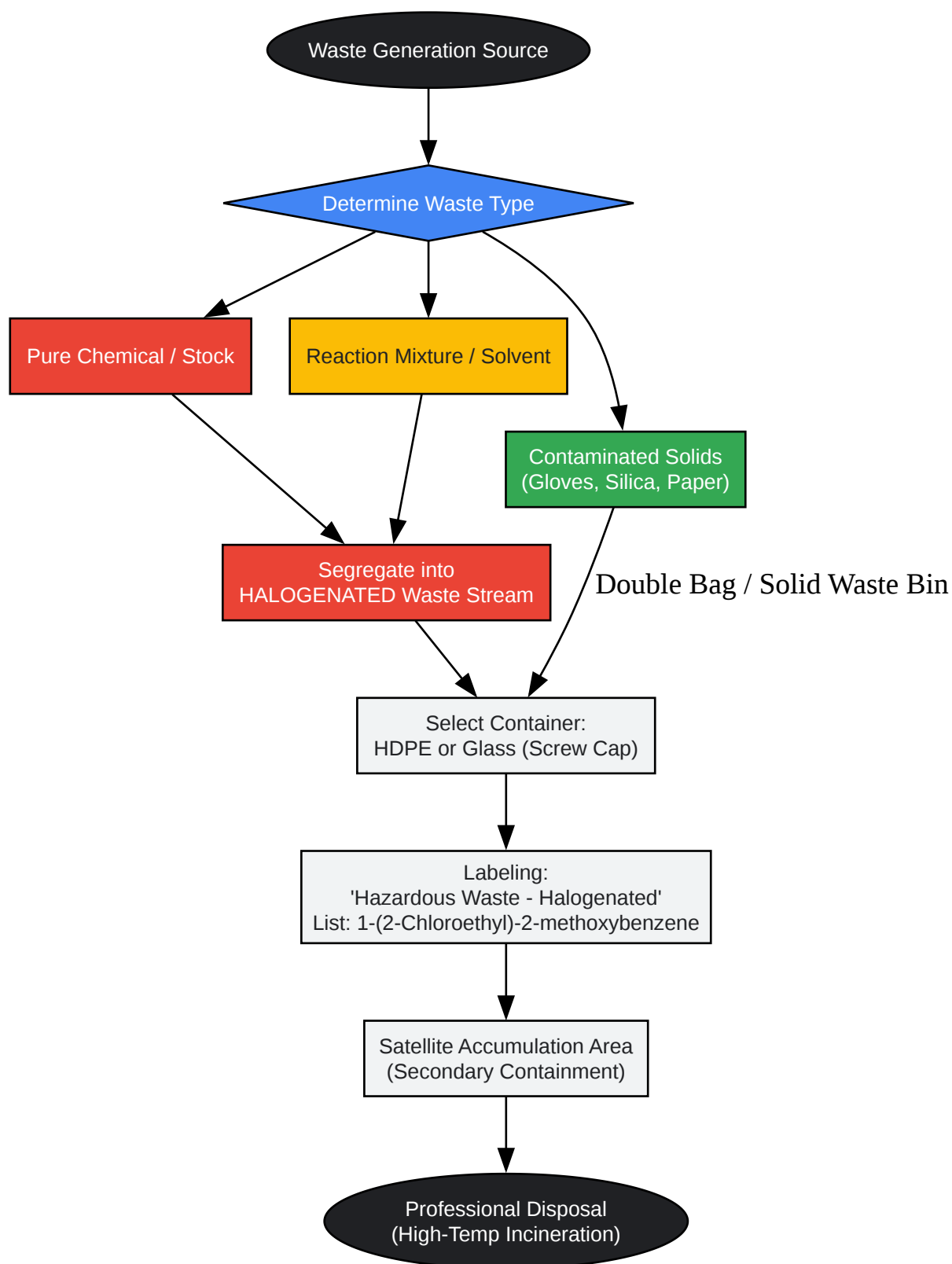
Before handling waste, verify the chemical identity and understand the specific hazards that dictate the disposal method.^[2]

Parameter	Specification
Chemical Name	1-(2-Chloroethyl)-2-methoxybenzene
Common Synonyms	2-Methoxyphenethyl chloride; o-Methoxyphenethyl chloride
CAS Number	19562-57-5
Physical State	Colorless to pale yellow liquid
Solubility	Soluble in organic solvents; slightly soluble in water
Primary Hazards	Alkylating Agent (Potential Carcinogen), Skin/Eye Irritant, Aquatic Toxicity
Waste Code (RCRA)	D001 (Ignitable), potentially D022 (if chloroform present as impurity), Halogenated Solvent

Critical Safety Note: As an alkylating agent, this compound can transfer alkyl groups to DNA, posing a mutagenic risk.^[2] All disposal procedures must minimize vapor generation and skin contact.^[2]

Disposal Workflow Decision Tree

The following logic flow dictates the operational handling of waste containing **1-(2-Chloroethyl)-2-methoxybenzene**.



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Figure 1: Operational decision tree for segregating and processing halogenated waste streams.

Detailed Operational Procedures

Protocol A: Liquid Waste (Reaction Mixtures & Mother Liquors)

Objective: Prevent cross-contamination of non-halogenated waste streams.[2]

- Segregation: Ensure you have a designated waste container specifically for Halogenated Solvents.[2] Do not mix with acetone, ethanol, or other non-halogenated waste unless the entire container is destined for halogenated treatment.[2]
- Container Selection: Use High-Density Polyethylene (HDPE) jerricans or amber glass bottles. Avoid metal containers if the waste is acidic.[2]
- Transfer:
 - Perform all transfers inside a fume hood.[2]
 - Use a funnel with a splash guard.[2]
 - Do not overfill; leave at least 10% headspace for thermal expansion.[2]
- Labeling:
 - Affix a hazardous waste tag immediately upon the first drop of waste entering the container.[2]
 - Explicitly write: "Contains Halogenated Organics: **1-(2-Chloroethyl)-2-methoxybenzene**".
 - Check boxes for "Toxic" and "Irritant".[2]

Protocol B: Pure Stock Disposal (Expired or Unused)

Objective: Safe destruction of high-concentration alkylating agents.[2]

- Do NOT bulk: Do not pour pure chemical into the general solvent waste carboy.[2] This increases the hazard level of the entire container.[2]
- Original Packaging: If the original bottle is intact and sealed, keep it in that container.

- Overpacking: Place the original bottle inside a clear, sealable plastic bag (secondary containment).
- Submission: Submit for waste pickup as a "Lab Pack." This ensures the chemical is incinerated directly in its container, minimizing worker exposure at the disposal facility.[\[2\]](#)

Protocol C: Solid Waste (Contaminated Debris)

Objective: Containment of residual chemicals on disposables.

- Items: Silica gel, TLC plates, gloves, paper towels, and pipettes.[\[2\]](#)
- Collection: Place items in a heavy-duty (minimum 2 mil) polyethylene bag or a dedicated solid waste bucket.
- Sharps: Contaminated needles/syringes must go into a rigid, puncture-resistant sharps container labeled "Chemical Contaminated Sharps."
- Sealing: When full, twist and tape the bag neck (gooseneck seal) to prevent vapor release.[\[2\]](#)

Emergency Spill Management

Scenario: A 100mL bottle of **1-(2-Chloroethyl)-2-methoxybenzene** shatters on the lab floor.

- Evacuate & Ventilate: Alert nearby personnel. Clear the area. Ensure fume hoods are running to exhaust vapors.[\[2\]](#)
- PPE Upgrade: Wear Silver Shield/4H gloves (lamine) or double-gloved nitrile (standard nitrile has poor resistance to some chlorinated aromatics).[\[2\]](#) Wear safety goggles and a lab coat.[\[2\]](#)
- Containment: Surround the spill with an inert absorbent (Vermiculite, dry sand, or commercial spill pads).[\[2\]](#) Do NOT use paper towels as the primary absorbent for large flammable/combustible spills.[\[2\]](#)
- Cleanup:

- Work from the outside in.[2][3]
- Scoop the absorbed material into a wide-mouth jar or heavy-duty waste bag.[2]
- Scrub the surface with a detergent solution (soap and water) to remove oily residue.[2]
- Disposal: Label the debris as "Hazardous Waste - Debris contaminated with **1-(2-Chloroethyl)-2-methoxybenzene**" and manage via Protocol C.[2]

Regulatory & Compliance Context

- RCRA (USA): This material is a halogenated organic.[1][2][4] Mixing it with non-halogenated waste renders the entire mixture "Halogenated," significantly increasing disposal costs.[2]
- Destruction Method: The only acceptable destruction method is High-Temperature Incineration (typically >1000°C) with specific flue gas scrubbing to capture Hydrogen Chloride (HCl) and prevent Dioxin formation.[2]
- Drain Disposal: Strictly prohibited.[2] Halogenated compounds are toxic to the bacteria in municipal water treatment plants and can pass through to groundwater.[2]

References

- National Center for Biotechnology Information (PubChem).1-(2-Chloroethoxy)-2-methoxybenzene (Compound Summary).[2] Accessed 2026.[2][3][5] [Link] (Note: While PubChem indexes the isomer, specific disposal data is derived from general halogenated ether protocols).[2]
- Jigs Chemical.**1-(2-Chloroethyl)-2-Methoxybenzene** Product Specifications & CAS Verification. [Link][1][2][4][6]
- University of Wisconsin-Madison.Laboratory Safety Guide: Disposal of Alkylating Agents. [Link][2]

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